

4-Chloro-7-methyl-3-nitrocoumarin CAS number and chemical data

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Compound of Interest

Compound Name: 4-Chloro-7-methyl-3-nitrocoumarin

Cat. No.: B3043083

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4-Chloro-7-methyl-3-nitrocoumarin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical data, synthesis, and potential biological significance of **4-Chloro-7-methyl-3-nitrocoumarin**. Due to the limited availability of detailed experimental data for this specific compound, this guide also incorporates information on the broader class of nitro- and chloro-substituted coumarin derivatives to provide a foundational understanding for researchers. All quantitative data is presented in structured tables for clarity, and conceptual workflows and signaling pathways are visualized using diagrams.

Chemical Data and Identification

4-Chloro-7-methyl-3-nitrocoumarin is a coumarin derivative with the chemical formula $C_{10}H_6ClNO_4$. The presence of the nitro group and chlorine atom on the coumarin scaffold suggests potential for diverse chemical reactivity and biological activity.

Table 1: Chemical Identifiers for **4-Chloro-7-methyl-3-nitrocoumarin**

Identifier	Value
CAS Number	720676-48-2
Molecular Formula	C ₁₀ H ₆ ClNO ₄
Molecular Weight	239.61 g/mol
InChI	InChI=1S/C10H6ClNO4/c1-5-2-3-6-7(4-5)16-10(13)9(8(6)11)12(14)15/h2-4H,1H3
InChIKey	ZLEPGHSDFWBORW-UHFFFAOYSA-N
SMILES	<chem>Cc1ccc2c(c1)OC(=O)C(=C2Cl)--INVALID-LINK-[O-]</chem>

Table 2: Physicochemical Properties of **4-Chloro-7-methyl-3-nitrocoumarin**

Property	Value	Source
Physical Form	Solid	Sigma-Aldrich[1]
XlogP (predicted)	2.7	PubChemLite[2]

Table 3: Predicted Mass Spectrometry Data for **4-Chloro-7-methyl-3-nitrocoumarin**

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	240.00582	144.5
[M+Na] ⁺	261.98776	155.6
[M-H] ⁻	237.99126	150.7
[M+NH ₄] ⁺	257.03236	162.5
[M+K] ⁺	277.96170	149.0
Data from PubChemLite, predicted using CCSbase.[2]		

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-Chloro-7-methyl-3-nitrocoumarin** is not readily available in the cited literature, a general approach can be inferred from the synthesis of the related compound, 4-chloro-3-nitrocoumarin. This typically involves the nitration of a 4-hydroxycoumarin precursor, followed by chlorination.

A plausible synthetic route is outlined below:



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A plausible synthetic workflow for **4-Chloro-7-methyl-3-nitrocoumarin**.

General Experimental Protocol (Adapted from similar syntheses):

Step 1: Nitration of 7-Methyl-4-hydroxycoumarin

- To a stirred solution of 7-methyl-4-hydroxycoumarin in concentrated sulfuric acid, cooled in an ice bath, a mixture of nitric acid and sulfuric acid is added dropwise, maintaining the temperature below 5°C.
- After the addition is complete, the reaction mixture is stirred at room temperature for a specified time to ensure complete nitration.
- The reaction mixture is then poured onto crushed ice, and the resulting precipitate (7-methyl-4-hydroxy-3-nitrocoumarin) is filtered, washed with cold water until neutral, and dried.

Step 2: Chlorination of 7-Methyl-4-hydroxy-3-nitrocoumarin

- A mixture of 7-methyl-4-hydroxy-3-nitrocoumarin and a chlorinating agent such as phosphorus oxychloride (POCl₃) or thionyl chloride (SOCl₂) is heated under reflux for several hours.
- After cooling, the reaction mixture is carefully poured into ice-water.

- The solid product, **4-Chloro-7-methyl-3-nitrocoumarin**, is collected by filtration, washed thoroughly with water, and purified by recrystallization from an appropriate solvent (e.g., ethanol or acetic acid).

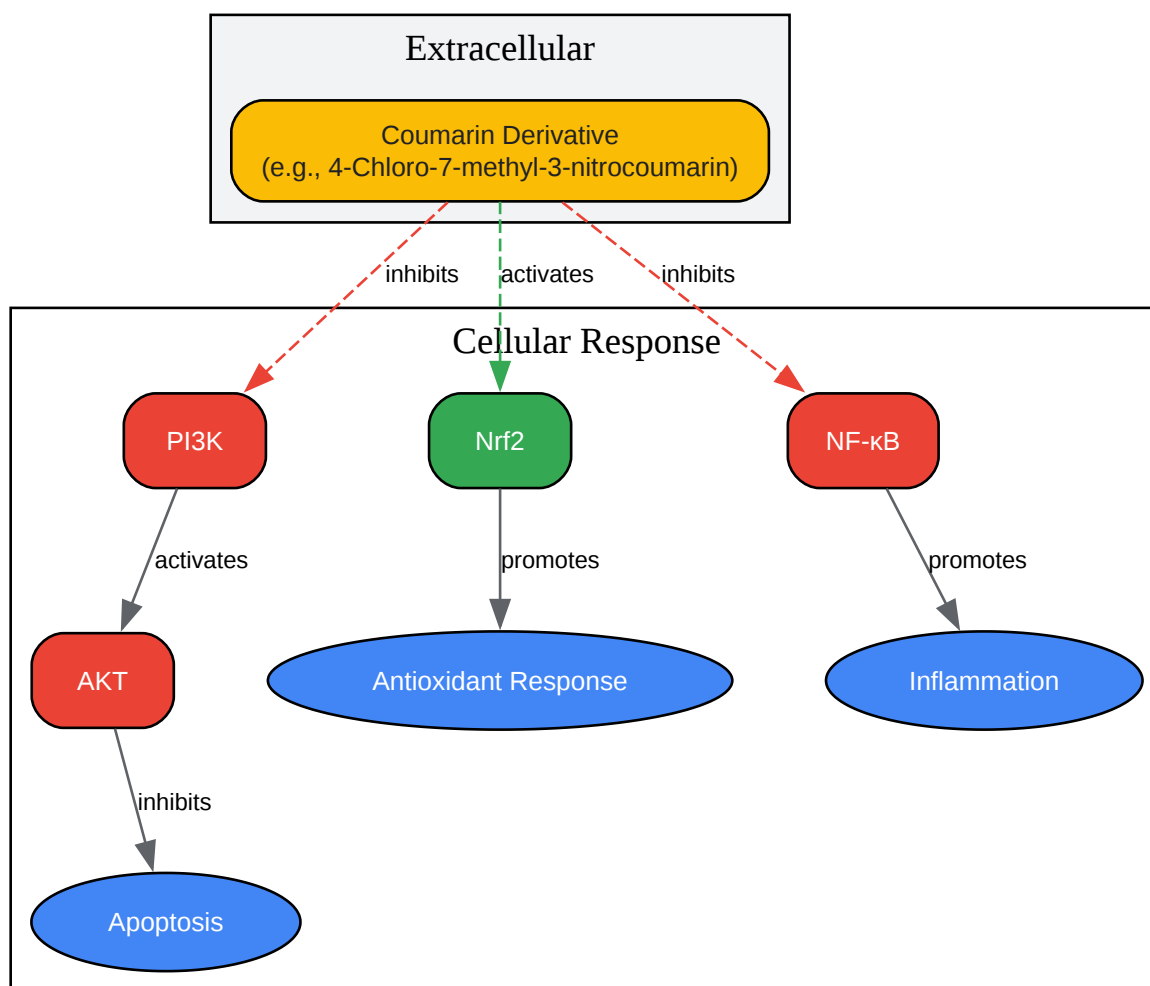
Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity and mechanism of action of **4-Chloro-7-methyl-3-nitrocoumarin** are not extensively reported. However, the broader class of coumarin derivatives is known to exhibit a wide range of pharmacological properties, including anticancer, anti-inflammatory, and antimicrobial activities.[3][4][5] The biological effects of these compounds are often attributed to their ability to modulate various cellular signaling pathways.

Inferred Potential Signaling Pathways:

Based on studies of structurally related nitro- and chloro-coumarins, potential signaling pathways that could be modulated by **4-Chloro-7-methyl-3-nitrocoumarin** include:

- **PI3K/AKT Pathway:** Some coumarin derivatives have been shown to exert cytotoxic effects on cancer cells by inhibiting the PI3K/AKT signaling pathway, which is crucial for cell survival and proliferation.[3]
- **Nrf2 Signaling Pathway:** Natural coumarins have been identified as activators of the Nrf2 signaling pathway, a key regulator of cellular antioxidant responses. This suggests potential for cytoprotective and anti-inflammatory effects.[6]
- **NF-κB Signaling Pathway:** The anti-inflammatory properties of many coumarins are linked to their ability to inhibit the NF-κB signaling pathway, a central mediator of inflammatory responses.[7]



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Potential signaling pathways modulated by bioactive coumarin derivatives.

Safety Information

According to the information provided by Sigma-Aldrich, **4-Chloro-7-methyl-3-nitrocoumarin** is classified as acutely toxic if swallowed (Acute Tox. 3 Oral).[1] Appropriate safety precautions, including the use of personal protective equipment, should be taken when handling this compound.

Table 4: GHS Hazard Information

Pictogram	Signal Word	Hazard Statement(s)
GHS06 (Skull and crossbones)	Danger	H301: Toxic if swallowed

Conclusion and Future Directions

4-Chloro-7-methyl-3-nitrocoumarin represents a potentially valuable scaffold for the development of novel therapeutic agents. While specific biological data for this compound is currently limited, the known activities of related coumarin derivatives provide a strong rationale for further investigation. Future research should focus on the definitive synthesis and characterization of this compound, followed by a comprehensive evaluation of its biological activities and mechanism of action against various disease targets. In particular, its potential as an anticancer, anti-inflammatory, or antimicrobial agent warrants exploration. Elucidating its effects on key signaling pathways such as PI3K/AKT, Nrf2, and NF- κ B will be critical in understanding its therapeutic potential.

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